

Safeguarding Your Laboratory: Proper Disposal Procedures for Molybdenum-95

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Compound of Interest

Compound Name: Molybdenum-95

Cat. No.: B3322307

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For researchers, scientists, and professionals in drug development, ensuring a safe and compliant laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Molybdenum-95**, a stable isotope of molybdenum. Adherence to these procedures is critical for minimizing environmental impact and ensuring personnel safety.

Molybdenum-95 (^{95}Mo) is a stable, non-radioactive isotope of molybdenum. Therefore, its disposal is governed by its chemical properties rather than radiological concerns. The primary hazards associated with molybdenum and its compounds, such as molybdenum powder or molybdenum trioxide, include flammability and potential health effects from exposure.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **Molybdenum-95** with appropriate care. Always consult the material's Safety Data Sheet (SDS) for specific handling instructions.

Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves to avoid skin contact.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A lab coat or other protective clothing is recommended.

- Respiratory Protection: If working with molybdenum powder or in a poorly ventilated area, use a respirator to avoid inhaling dust.

General Handling:

- Avoid creating dust when handling molybdenum powder.
- Keep away from heat, sparks, and open flames as molybdenum powder is a flammable solid.[\[1\]](#)
- Use in a well-ventilated area.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Molybdenum-95** is handled.

Quantitative Data Summary

The following table summarizes key quantitative data for Molybdenum, which is relevant for the handling and disposal of **Molybdenum-95**.

Property	Value	Source
Molecular Weight	95.94 g/mol	
Melting Point	2,617 °C / 4,743 °F	
Boiling Point	4,612 °C / 8,334 °F	
Density	10.3 g/cm ³ at 25 °C / 77 °F	
US OSHA PEL (Table Z-3)	5 mg/m ³ (Respirable fraction)	[1]
US OSHA PEL (Table Z-3)	15 mg/m ³ (Total dust)	[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe and compliant disposal of non-radioactive **Molybdenum-95** waste.

1. Waste Identification and Segregation:

- Identify all waste containing **Molybdenum-95**.
- Segregate **Molybdenum-95** waste from other laboratory waste streams. This includes separating it from radioactive waste, sharps, and biological waste.
- Keep solid and liquid waste containing **Molybdenum-95** in separate, clearly labeled containers.

2. Waste Containment:

- Solid Waste:
- Place solid **Molybdenum-95** waste (e.g., contaminated labware, unused powder) in a designated, sealed, and properly labeled waste container.
- The container should be made of a material compatible with molybdenum.
- Liquid Waste:
- Collect liquid waste containing **Molybdenum-95** in a sealed, leak-proof container.
- The container must be clearly labeled with the contents.
- Do not mix with other chemical waste unless specifically permitted by your institution's waste management guidelines.

3. Waste Storage:

- Store the sealed waste containers in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.^[1]
- The storage area should be clearly marked as a chemical waste storage area.
- Store locked up to prevent unauthorized access.

4. Disposal Procedure:

- Disposal of **Molybdenum-95** waste must be carried out in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
- Provide the waste manifest or any other required documentation to the disposal service.
- Recycling is the most environmentally acceptable means of disposal for stable molybdenum.^[2] Inquire with your EHS department about recycling options.

5. Spill and Emergency Procedures:

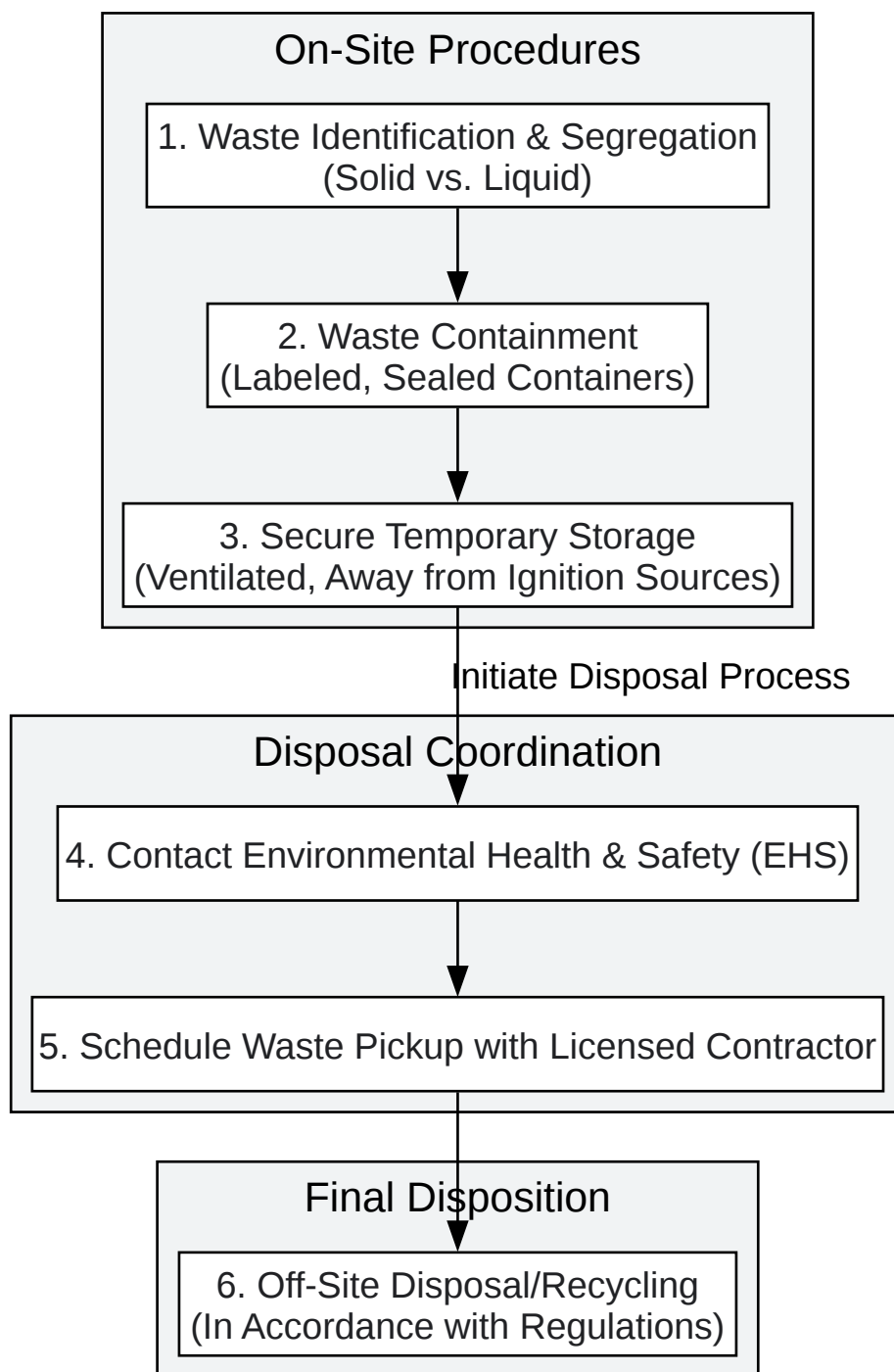
- Minor Spills (Powder):
- Evacuate the immediate area.

- Wear appropriate PPE.
- Shut off all ignition sources.
- Use non-sparking tools for cleanup.
- Carefully sweep or vacuum the spilled material, avoiding dust generation, and place it in a sealed container for disposal.
- Major Spills:
 - Evacuate the laboratory and alert others in the area.
 - Contact your institution's EHS or emergency response team immediately.
 - Prevent the spilled material from entering drains or waterways.

Molybdenum-95 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Molybdenum-95**.

Molybdenum-95 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Molybdenum-95** waste.

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References

- 1. physics.purdue.edu [physics.purdue.edu]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
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